

# CAS number for Ethyl acetoacetate-3-13C

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## Compound of Interest

Compound Name: *Ethyl acetoacetate-3-13C*

Cat. No.: *B1625688*

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An In-depth Technical Guide to **Ethyl acetoacetate-3-13C**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Ethyl acetoacetate-3-13C**, a stable isotope-labeled compound crucial for metabolic research and as a synthetic intermediate. Its primary application lies in tracing the metabolic fate of acetoacetate, a key ketone body, in various biological systems. This document outlines its physicochemical properties, a detailed experimental protocol for its use in synthesis, and the metabolic pathway in which it plays a significant role.

## Physicochemical and Quantitative Data

The following table summarizes the key quantitative data for **Ethyl acetoacetate-3-13C**, facilitating easy reference and comparison.

| Property          | Value  | Source(s)   |
|-------------------|--|---|
| CAS Number        | 61973-42-0   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula | $\text{CH}_3^{13}\text{COCH}_2\text{CO}_2\text{CH}_2\text{CH}_3$ | <a href="#">[1]</a>   |
| Molecular Weight  | 131.13 g/mol   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Isotopic Purity   | 99 atom % $^{13}\text{C}$  | <a href="#">[1]</a>   |
| Chemical Purity   | $\geq 98\%$  | <a href="#">[2]</a>   |
| Density           | 1.037 g/mL at 25 °C  | <a href="#">[1]</a>   |
| Boiling Point     | 181 °C (lit.)  | <a href="#">[1]</a>   |
| Melting Point     | -43 °C (lit.)  | <a href="#">[1]</a>   |
| Refractive Index  | $n_{20/D} 1.419$ (lit.)  | <a href="#">[1]</a>   |
| Flash Point       | 84 °C - closed cup   | <a href="#">[1]</a>   |

## Experimental Protocol: Synthesis of [3- $^{13}\text{C}$ ]acetoacetate

**Ethyl acetoacetate-3-13C** is a precursor for the synthesis of [3- $^{13}\text{C}$ ]acetoacetate, which can be used as a hyperpolarized agent for *in vivo* metabolic imaging. The following protocol is based on the saponification of **Ethyl acetoacetate-3-13C**.[\[4\]](#)

### Materials:

- **Ethyl acetoacetate-3-13C**
- Deionized Water
- 4 M Lithium hydroxide (LiOH) solution
- Water bath
- Reaction vessel

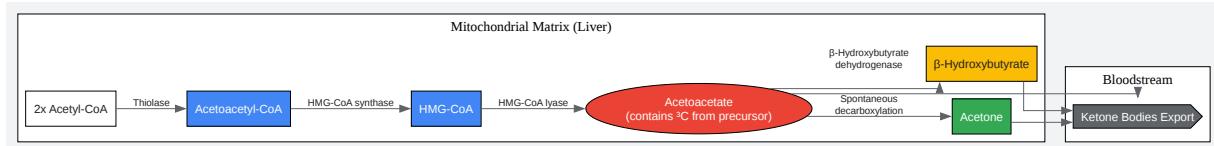
**Procedure:**

- In a suitable reaction vessel, place 1 gram of **Ethyl acetoacetate-3-13C**.<sup>[4]</sup>
- Add 4.8 mL of deionized water to the reaction vessel.<sup>[4]</sup>
- Add 1.9 mL of 4 M lithium hydroxide solution to the mixture.<sup>[4]</sup>
- Place the reaction vessel in a water bath pre-heated to 40 °C.<sup>[4]</sup>
- Allow the reaction to proceed. The saponification of the ethyl ester will yield lithium [3-<sup>13</sup>C]acetoacetate.
- The resulting [3-<sup>13</sup>C]acetoacetate can be further purified, for example, by recrystallization.<sup>[4]</sup>

This synthesized [3-<sup>13</sup>C]acetoacetate can then be hyperpolarized for use in magnetic resonance imaging (MRI) and magnetic resonance spectroscopy (MRS) to study the distribution and metabolism of acetoacetate in real-time within a biological system.<sup>[4]</sup>

## Metabolic Pathway: Ketogenesis

**Ethyl acetoacetate-3-13C** serves as a tracer to study ketogenesis, the metabolic pathway that produces ketone bodies. After administration and subsequent hydrolysis to [3-<sup>13</sup>C]acetoacetate, the labeled carbon can be tracked as it is metabolized by the body. This is particularly relevant in studying energy metabolism in tissues like the brain, heart, and skeletal muscle, especially under conditions of fasting or in diseases such as diabetes.<sup>[5][6][7]</sup> The diagram below illustrates the formation of ketone bodies from acetyl-CoA, highlighting the central role of acetoacetate.



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